



Visualizing Properdin Deposition in Tissues: Application Notes and Protocols

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Introduction

Properdin is the only known positive regulator of the complement system, a crucial component of innate immunity. It functions by stabilizing the alternative pathway (AP) C3 and C5 convertases, thereby amplifying complement activation on target surfaces.[1][2] Dysregulation of **Properdin** activity is implicated in the pathogenesis of various inflammatory and autoimmune diseases, including kidney diseases, lupus, and arthritis.[3][4] Visualizing the deposition of **Properdin** in tissues is therefore critical for understanding disease mechanisms and for the development of targeted therapies.

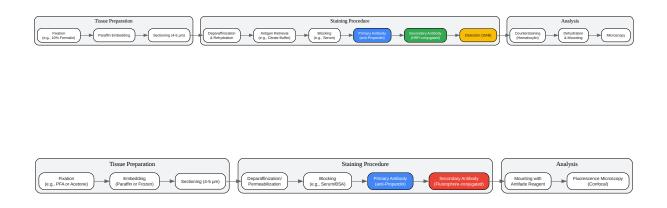
These application notes provide detailed protocols for the visualization of **Properdin** in tissue sections using immunohistochemistry (IHC) and immunofluorescence (IF), along with information on data interpretation and quantification.

Signaling Pathway: The Role of Properdin in the **Alternative Complement Pathway**

Properdin plays a central role in the amplification loop of the alternative complement pathway. It binds to and stabilizes the C3bBb complex, the C3 convertase of the alternative pathway, increasing its half-life by 5- to 10-fold.[2] This stabilization leads to enhanced cleavage of C3



into C3a and C3b, resulting in a rapid amplification of the complement response on activating surfaces.



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